

Allyl isobutyrate physical properties boiling point density

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Compound of Interest

Compound Name: *Allyl isobutyrate*

CAS No.: 15727-77-2

Cat. No.: B096330

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Technical Profile: **Allyl Isobutyrate** (CAS 15727-77-2)[1][2][3]

Executive Summary

Allyl isobutyrate (Prop-2-enyl 2-methylpropanoate) is a specialized ester utilized in pharmaceutical development primarily as a flavoring excipient for oral formulations and as a versatile chemical intermediate in organic synthesis. While often overshadowed by its sucrose-based derivative (Sucrose Acetate Isobutyrate, SAIB), the monomeric **allyl isobutyrate** possesses distinct physicochemical properties critical for researchers optimizing organoleptic profiles or designing allyl-protected synthetic routes. This guide provides a rigorous analysis of its boiling point, density, and experimental validation protocols.

Chemical Identity & Structural Analysis

Parameter	Data
IUPAC Name	Prop-2-enyl 2-methylpropanoate
CAS Number	15727-77-2
Molecular Formula	C ₇ H ₁₂ O ₂
Molecular Weight	128.17 g/mol
SMILES	<chem>CC(C)C(=O)OCC=C</chem>
InChI Key	QNBDJTKBKITRJI-UHFFFAOYSA-N
Structure Class	Unsaturated Ester (Allyl Ester)

Thermodynamic & Volumetric Properties

Boiling Point Profile

The boiling point of **allyl isobutyrate** is governed by dipole-dipole interactions typical of esters, lacking the hydrogen bonding capability of its parent acid or alcohol.

- Experimental Range (Atmospheric): 126°C – 129°C at 760 mmHg.
- Predicted Value: ~138°C (often cited in computational databases, but experimental distillation data consistently centers around 126-129°C).
- Vacuum Distillation: Under reduced pressure (e.g., 15 mmHg), the boiling point drops significantly (approx. 40-50°C), a critical factor for purification to avoid thermal polymerization of the allyl group.

Density and Refractive Index

Density is a temperature-dependent variable essential for precise volumetric dosing in reactor scale-up.

- Density (): 0.896 g/cm³ (at 20°C).

- Refractive Index (): 1.413 – 1.418.
- Solubility: Insoluble in water; miscible with ethanol, propylene glycol, and most organic solvents.

Data Summary Table

Property	Value	Condition	Relevance
Boiling Point	126–129°C	760 mmHg	Distillation set-points; solvent removal.
Density	0.896 g/mL	20°C	Mass-to-volume conversion for dosing.
Flash Point	~35–43°C	Closed Cup	Flammability classification (Category 3).

| Odor Threshold | Low (ppm range) | Ambient | Masking bitter APIs (Pineapple/Fruity note). |

Experimental Methodologies

To ensure data integrity in a drug development setting, physical properties must be validated internally. Below are self-validating protocols.

Protocol A: Precision Boiling Point Determination (Siwoloboff Method)

For confirming purity and identity of incoming raw material.

- Preparation: Introduce 0.5 mL of **Allyl Isobutyrate** into a standard ignition tube.
- Capillary Insertion: Seal a melting point capillary at one end. Invert it and place it open-end down into the liquid.

- Heating: Attach the tube to a thermometer and immerse in a Thiele tube (oil bath). Heat gently.
- Observation: As temperature rises, bubbles will escape the capillary. Stop heating when a continuous stream of bubbles emerges (vapor pressure > atmospheric pressure).
- Endpoint: Allow the bath to cool. Record the temperature exactly when bubbling stops and liquid is sucked back into the capillary. This is the equilibrium boiling point.

Protocol B: Density Determination (Oscillating U-Tube)

Preferred over pycnometry for volatile esters to prevent evaporation errors.

- Calibration: Calibrate the density meter using degassed water ($\rho = 0.9998425 \text{ g/cm}^3$ at 20°C) and dry air.
- Injection: Inject ~2 mL of **Allyl Isobutyrate** into the oscillating cell, ensuring no micro-bubbles are trapped (bubbles artificially lower density readings).
- Equilibration: Allow the instrument to Peltier-thermostat the sample to $20.00^\circ\text{C} \pm 0.05^\circ\text{C}$.
- Measurement: Record the oscillation period (T). Density is calculated via $\rho = \frac{A}{B \cdot T^2}$, where A and B are instrument constants.

Applications in Pharmaceutical Development

Excipient for Taste Masking

Allyl isobutyrate is characterized by a sweet, fruity, pineapple-like profile.

- Use Case: It is used in oral liquid formulations (syrups, suspensions) to mask the metallic or bitter taste of amine-based APIs (e.g., antibiotics, antihistamines).
- Concentration: Typically used at <0.1% in final formulation due to high potency.

Synthetic Intermediate (Allyl Protection)

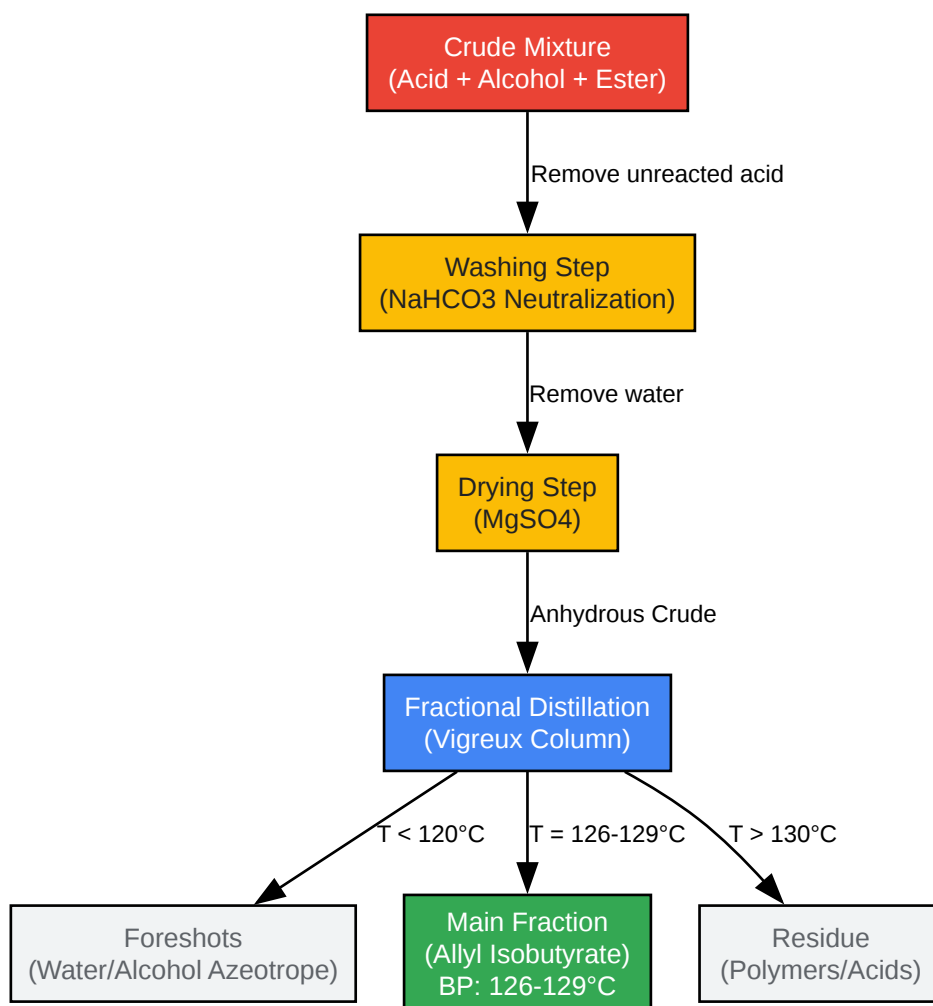
In medicinal chemistry, the allyl moiety serves as a robust protecting group for carboxylic acids. **Allyl isobutyrate** can be used as a model substrate to validate deprotection conditions before applying them to precious API intermediates.

- Mechanism: Palladium(0)-catalyzed deprotection.[4]
- Advantages: Orthogonal to acid-labile (t-Boc) and base-labile (Fmoc) groups.

Visualizations

Figure 1: Purification Logic via Fractional Distillation

This workflow illustrates the purification of **Allyl Isobutyrate** from crude reaction mixtures (e.g., esterification of isobutyric acid).[5]

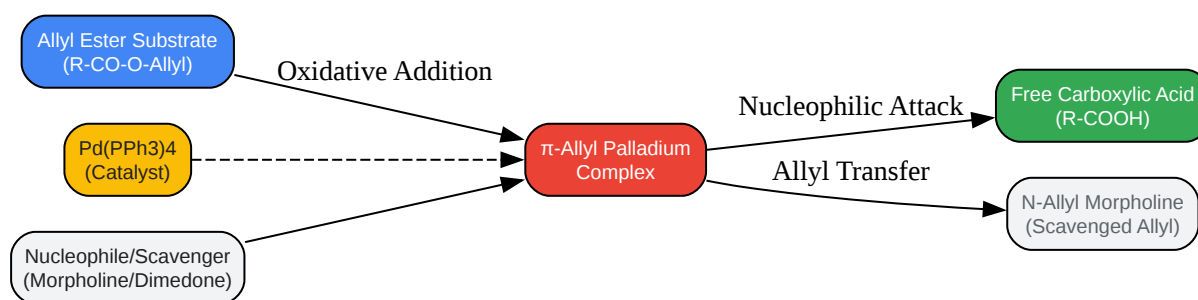


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Caption: Fractional distillation workflow for isolating high-purity **Allyl Isobutyrate**, emphasizing the critical boiling point cut-off.

Figure 2: Allyl Ester Deprotection Pathway (Pd-Catalyzed)

Illustrating the utility of the allyl group in synthetic schemes.



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Caption: Mechanism of Palladium-catalyzed deprotection of allyl esters, a key synthetic utility in drug development.

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